

Addressing cellular toxicity of ONO-RS-082 at high concentrations

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Compound of Interest

Compound Name: ONO-RS-082

Cat. No.: B1663043

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Technical Support Center: ONO-RS-082

A Guide for Researchers, Scientists, and Drug Development Professionals on Addressing Cellular Toxicity at High Concentrations

This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address cellular toxicity associated with high concentrations of **ONO-RS-082**. **ONO-RS-082** is a potent, reversible, and cell-permeable inhibitor of phospholipase A2 (PLA2), with a reported IC50 of approximately 1.0-7.0 μM .^{[1][2][3]} While it is a valuable tool for studying PLA2-mediated signaling pathways, researchers may encounter cellular toxicity at higher concentrations, which can confound experimental results. This guide is designed to help you identify, understand, and mitigate these cytotoxic effects.

Troubleshooting Guides

This section provides a systematic approach to troubleshooting common issues encountered when using **ONO-RS-082** at high concentrations.

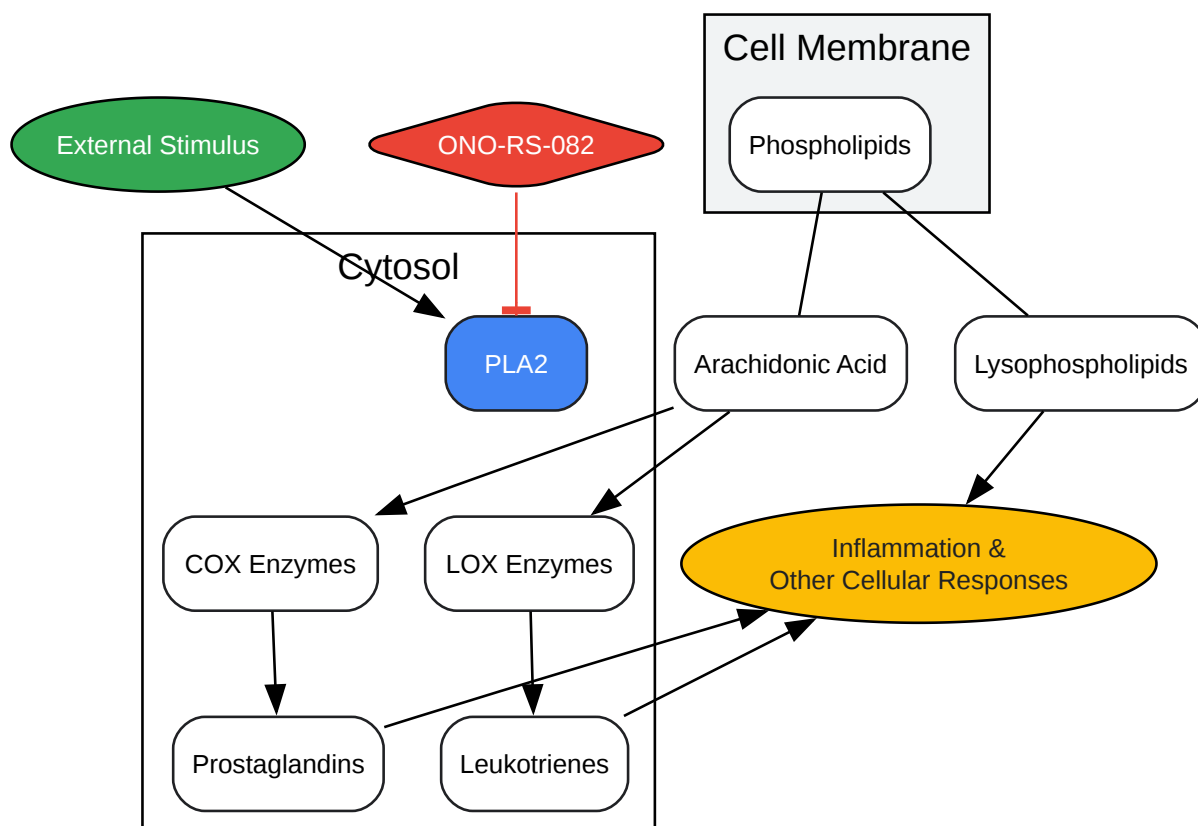
Guide 1: Unexpectedly High Cell Death in a Viability Assay

Problem: You observe a significant decrease in cell viability at concentrations of **ONO-RS-082** that are higher than the expected efficacious range for PLA2 inhibition.

Possible Causes:

- Off-target effects: At high concentrations, **ONO-RS-082** may inhibit other cellular targets essential for cell survival.
- Solvent toxicity: The solvent used to dissolve **ONO-RS-082**, typically DMSO, can be toxic to cells at high concentrations.[2]
- Compound precipitation: **ONO-RS-082** may precipitate out of solution at high concentrations, leading to inconsistent results and potential physical damage to cells.

Troubleshooting Workflow:



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References

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